

# Application Notes and Protocols for UP163 in Cell Culture Experiments

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## Compound of Interest

Compound Name: UP163

Cat. No.: B3543507

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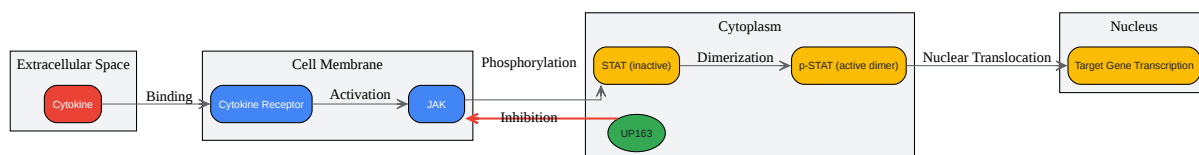
For Researchers, Scientists, and Drug Development Professionals

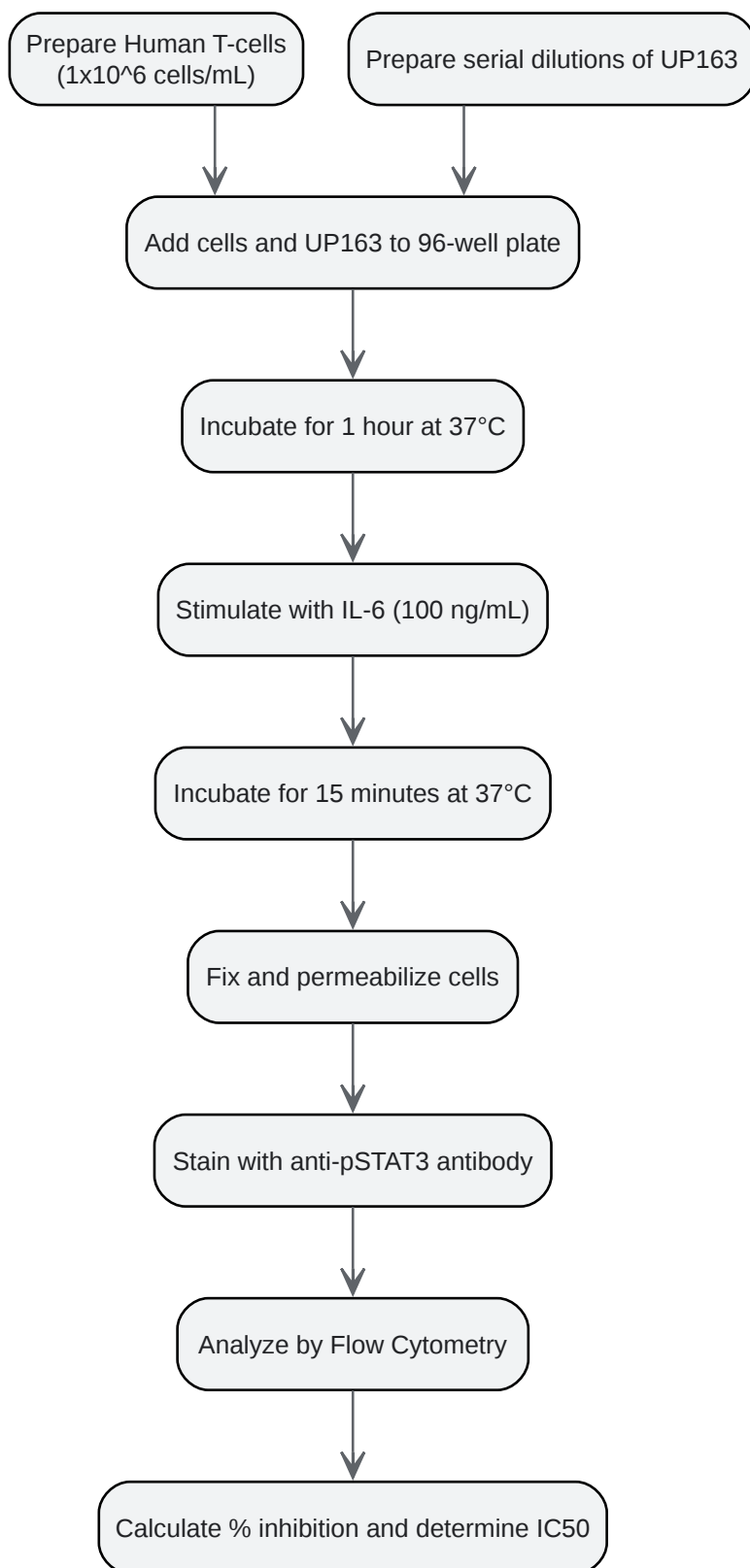
## Introduction

**UP163** is a potent and selective inhibitor of the Janus kinase (JAK) family, with high selectivity for JAK1. By blocking the JAK-STAT signaling pathway, **UP163** effectively modulates the cellular response to a variety of cytokines and growth factors implicated in inflammatory and autoimmune diseases. These application notes provide detailed protocols for utilizing **UP163** in cell culture experiments to assess its biological activity and mechanism of action.

## Mechanism of Action: Inhibition of the JAK-STAT Signaling Pathway

**UP163** functions as an ATP-competitive inhibitor of JAK1, preventing the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. This blockade of STAT phosphorylation inhibits their dimerization and translocation to the nucleus, ultimately preventing the transcription of target genes involved in inflammatory responses.





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- To cite this document: BenchChem. [Application Notes and Protocols for UP163 in Cell Culture Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3543507#how-to-use-up163-in-cell-culture-experiments]

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